

An In-depth Technical Guide to the Physical and Chemical Properties of Tetraallylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraallylsilane

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Introduction

Tetraallylsilane, with the chemical formula $\text{Si}(\text{CH}_2\text{CH}=\text{CH}_2)_4$, is a versatile organosilicon compound characterized by the presence of four allyl groups attached to a central silicon atom. This unique structure imparts a range of interesting physical and chemical properties, making it a valuable precursor and intermediate in various fields of chemical synthesis. Its reactivity, stemming from the presence of both silicon-carbon bonds and terminal double bonds, allows for a diverse array of chemical transformations. This guide provides a comprehensive overview of the core physical and chemical properties of **tetraallylsilane**, including detailed experimental protocols and mechanistic insights, to support its application in research and development.

Physical and Chemical Properties

The physical and chemical characteristics of **tetraallylsilane** are summarized below, providing a quick reference for laboratory use.

Table 1: Physical and Chemical Properties of Tetraallylsilane

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₀ Si	[1]
Molecular Weight	192.37 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	90 °C at 3 mmHg	[1]
Density	0.831 g/mL at 25 °C	[1]
Refractive Index (n ²⁰ /D)	1.485	[1]
Flash Point	77 °C (170.6 °F) - closed cup	[1]
Solubility	Insoluble in water.	-
CAS Number	1112-66-9	[1]

Synthesis of Tetraallylsilane

Tetraallylsilane is most commonly synthesized via the Grignard reaction, a robust method for the formation of carbon-silicon bonds.

Experimental Protocol: Grignard Synthesis of Tetraallylsilane[2]

Materials:

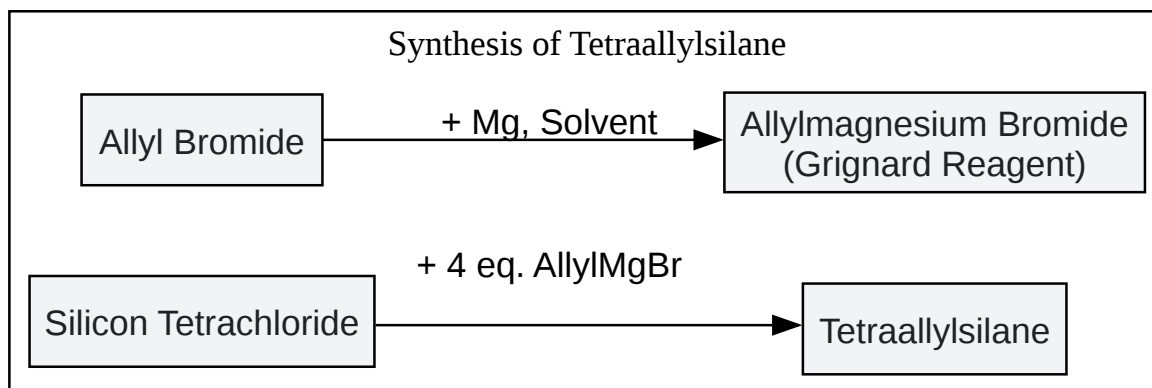
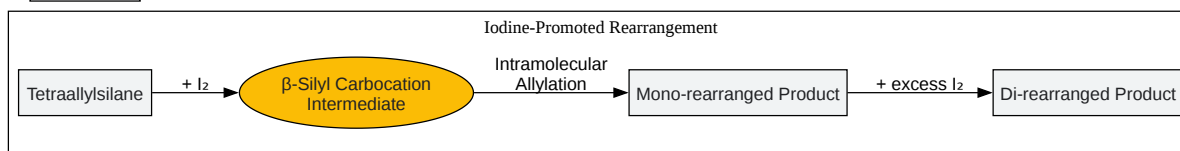
- Silicon tetrachloride (SiCl₄)
- Allyl bromide
- Magnesium turnings
- Toluene (anhydrous)
- Diethyl ether or Tetrahydrofuran (THF) (anhydrous)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings.
- Prepare a solution of allyl bromide in a mixed solvent of toluene and diethyl ether (or THF). A molar ratio of diethyl ether to allyl bromide of 4:1 has been reported to give high yields (approximately 91%).^[2]
- Add a small portion of the allyl bromide solution to the magnesium turnings to initiate the Grignard reagent formation. The reaction can be initiated by gentle heating if necessary.
- Once the reaction has started, add the remaining allyl bromide solution dropwise to maintain a gentle reflux.
- After the addition is complete, add a solution of silicon tetrachloride in the same solvent mixture dropwise to the Grignard reagent at a rate that maintains a gentle reflux.
- Following the addition of silicon tetrachloride, continue to stir the reaction mixture at reflux for several hours to ensure complete reaction.
- Cool the reaction mixture to room temperature and then pour it onto a mixture of crushed ice and a saturated aqueous solution of ammonium chloride to quench the reaction and dissolve the magnesium salts.
- Separate the organic layer and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure **tetraallylsilane**.

Toluene/Ether

Magnesium

Iodine (I₂)[Click to download full resolution via product page](#)

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References

- 1. テトラアリルシラン ≥97.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]

- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Tetraallylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074137#physical-and-chemical-properties-of-tetraallylsilane]

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